

Forced Degradation of 1-Nitroso-pyrrolopiperidine: A Comparative Guide

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Compound of Interest

Compound Name: 1-Nitroso-pyrrolopiperidine

Cat. No.: B15807092

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This guide provides a comparative analysis of the forced degradation of **1-Nitroso-pyrrolopiperidine**. Due to the limited availability of direct experimental data for **1-Nitroso-pyrrolopiperidine** in publicly accessible literature, this document leverages data from structurally similar and well-studied cyclic nitrosamines, namely N-nitrosopyrrolidine (NPYR) and N-nitrosopiperidine (NPIP), to infer its potential stability profile. The information presented herein is intended to guide the design of forced degradation studies and the development of stability-indicating analytical methods.

Comparative Stability Analysis of Cyclic Nitrosamines

Forced degradation studies are crucial for understanding the intrinsic stability of a drug substance, identifying potential degradation products, and developing validated stability-indicating analytical methods. While specific data for **1-Nitroso-pyrrolopiperidine** is not available, the stability of NPYR and NPIP under various stress conditions provides valuable insights.

Table 1: Summary of Forced Degradation Data for N-nitrosopyrrolidine (NPYR) and N-nitrosopiperidine (NPIP)

Stress Condition	Compound	Observations and Quantitative Data	Data Source Type
Oxidative	NPYR	Second-order rate constant with OH•: $1.38 (\pm 0.05) \times 10^9 \text{ M}^{-1} \text{ s}^{-1}$ in O ₃ /UV process.[1]	Experimental
NPIP	Inferred to be susceptible to oxidation, potentially more so than NPYR based on metabolic studies showing more efficient α-hydroxylation.[2][3]	Inferred	
Photolytic	NPYR	Quantum yield by direct UV photolysis: $0.3 (\pm 0.01)$. [1] Significant degradation observed under UV light.[4]	Experimental
NPIP	Significant degradation observed under UV light.[4]	Qualitative	
Hydrolytic (Acidic/Basic)	NPYR & NPIP	No specific quantitative data found in the reviewed literature. Generally, nitrosamines are relatively stable to hydrolysis under mild conditions.	Inferred
Thermal	NPYR & NPIP	No specific quantitative data	Inferred

found in the reviewed
literature.

Disclaimer: The quantitative data for NPYR was obtained under specific O₃/UV process conditions and may not be directly comparable to standard ICH forced degradation conditions using hydrogen peroxide. The comparison with NPIP is largely inferred from metabolic studies, which suggest a higher susceptibility to oxidation.

Predicted Stability Profile of 1-Nitroso-pyrroloperidine

Based on the available data for its structural analogs, the following stability profile for **1-Nitroso-pyrroloperidine** can be predicted. This should be confirmed by experimental studies.

Table 2: Predicted Comparative Stability

Stress Condition	N-nitrosopyrrolidine (NPYR)	N-nitrosopiperidine (NPIP)	1-Nitroso-pyrrolo-piperidine (Predicted)	Rationale for Prediction
Oxidative	Susceptible	More Susceptible	Likely Susceptible	The bicyclic structure may introduce ring strain, potentially influencing reactivity. The tertiary amine character at the ring junction could also affect oxidative pathways.
Photolytic	Susceptible	Susceptible	Likely Susceptible	The N-nitroso chromophore is the primary site of light absorption, which is common to all three structures.
Hydrolytic	Relatively Stable	Relatively Stable	Likely Relatively Stable	The core chemical structure susceptible to hydrolysis is similar across the compounds.
Thermal	Relatively Stable	Relatively Stable	Likely Relatively Stable	Thermal stability is generally high for nitrosamines in the absence of

other reactive
species.

Experimental Protocols

The following are detailed, generalized methodologies for conducting forced degradation studies on a nitrosamine like **1-Nitroso-pyrroloperidine**, based on ICH guidelines and common practices.

Preparation of Stock and Working Solutions

- Stock Solution: Prepare a 1 mg/mL stock solution of **1-Nitroso-pyrroloperidine** in a suitable solvent (e.g., methanol or acetonitrile).
- Working Solutions: For each stress condition, dilute the stock solution with the respective stressor to achieve a final concentration of approximately 100 µg/mL.

Forced Degradation Conditions

- Acid Hydrolysis:
 - Mix equal volumes of the stock solution and 0.2 N HCl to achieve a final concentration of 0.1 N HCl.
 - Incubate at 60°C for 24 hours.
 - Neutralize the solution with an appropriate amount of 0.1 N NaOH before analysis.
- Base Hydrolysis:
 - Mix equal volumes of the stock solution and 0.2 N NaOH to achieve a final concentration of 0.1 N NaOH.
 - Incubate at 60°C for 24 hours.
 - Neutralize the solution with an appropriate amount of 0.1 N HCl before analysis.
- Oxidative Degradation:

- Mix the stock solution with 3% hydrogen peroxide.
- Keep the solution at room temperature for 24 hours, protected from light.
- Photolytic Degradation:
 - Expose the solution of the drug in a suitable solvent to a light source providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.
 - A parallel sample should be kept in the dark as a control.
- Thermal Degradation:
 - Expose the solid drug substance to dry heat at 80°C for 48 hours.
 - Dissolve the sample in a suitable solvent for analysis.

Analytical Methodology

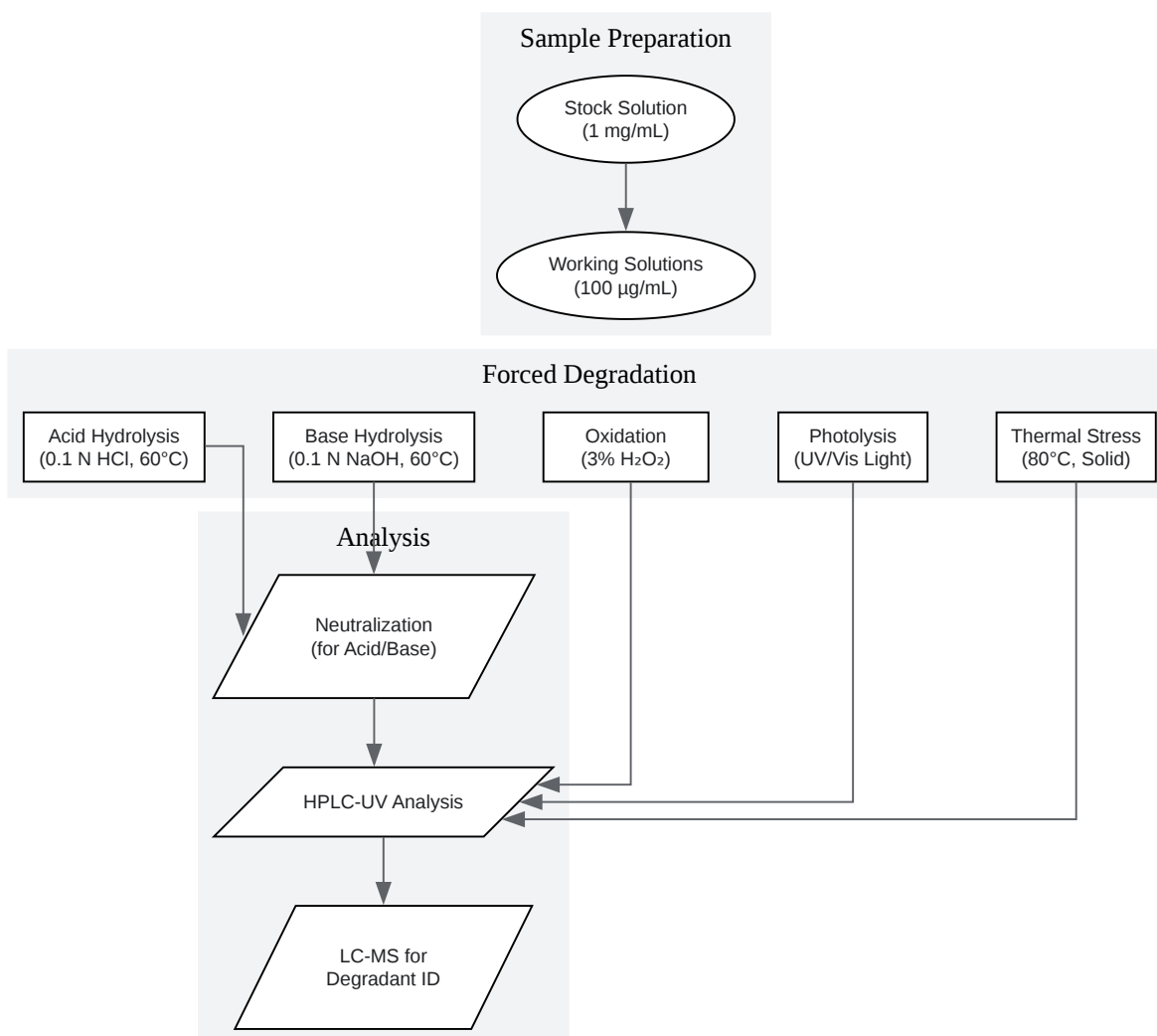
A stability-indicating HPLC-UV method is recommended for the analysis of the stressed samples.

- Column: C18 column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient of water (with 0.1% formic acid) and acetonitrile (with 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a suitable wavelength (e.g., 230 nm).
- Injection Volume: 10 µL.

The method should be validated for specificity, linearity, accuracy, precision, and robustness according to ICH guidelines. Mass spectrometry (LC-MS) can be used for the identification and characterization of degradation products.

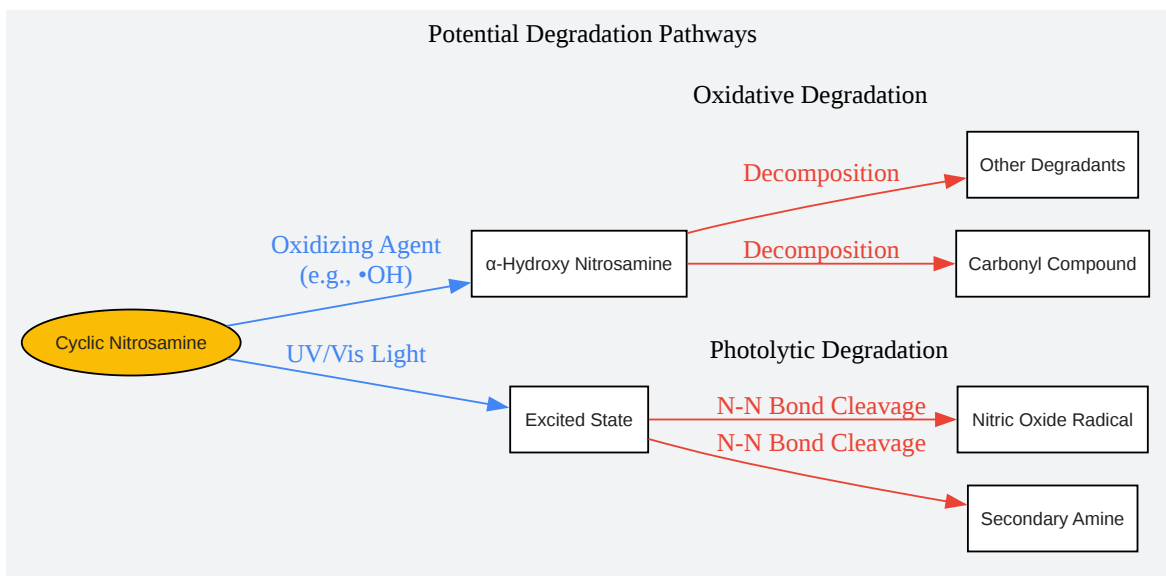
Visualizations

The following diagrams illustrate the experimental workflow and potential degradation pathways.



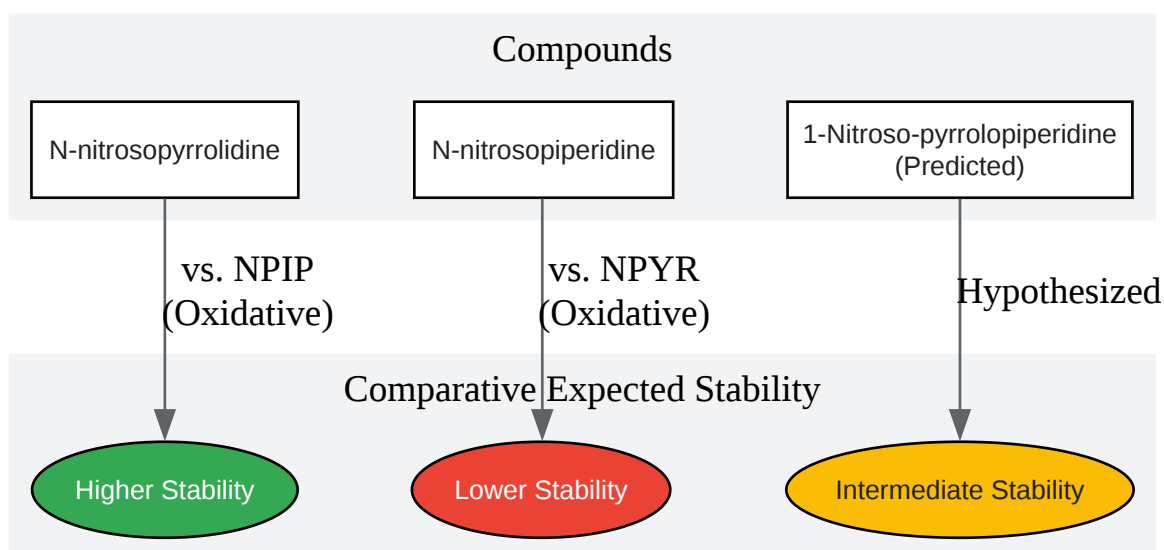
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Caption: Experimental workflow for forced degradation studies.



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Caption: General degradation pathways for cyclic nitrosamines.



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Caption: Logical comparison of expected oxidative stability.

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